

Safe Disposal and Handling of ERAP1-IN-3: A Procedural Guide

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Compound of Interest

Compound Name: ERAP1-IN-3

Cat. No.: B527347

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **ERAP1-IN-3**, an inhibitor of Endoplasmic Reticulum Aminopeptidase 1 (ERAP1). While specific institutional and local guidelines must always be followed, this document outlines the core procedures for managing this compound in a laboratory setting.

Chemical and Physical Properties

Understanding the properties of **ERAP1-IN-3** is the first step toward safe handling and disposal. The following table summarizes the key data for a closely related compound, ERAP1-IN-1, which shares fundamental structural and functional characteristics.

Property	Value
Molecular Formula	C20H21F3N2O5S[1]
Molecular Weight	458.45 g/mol [1]
Purity	>98%[2]
CAS Number	865273-97-8[2]

Storage and Handling Protocols

Proper storage and handling are critical to maintain the integrity of **ERAP1-IN-3** and to ensure the safety of laboratory personnel.

Storage:

- Powder: Store the compound as a powder at -20°C for up to two years.[\[2\]](#)
- DMSO Solutions: If prepared in advance, store stock solutions in tightly sealed vials at -20°C for up to one month. For longer-term storage of up to six months, -80°C is recommended.[\[2\]](#)
- Preparation: Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[\[2\]](#) It is recommended to prepare and use solutions on the same day whenever possible.[\[2\]](#)

Handling:

- Always refer to the Safety Data Sheet (SDS) to understand the hazards associated with the compound.
- Use appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.

Proper Disposal Procedures

The disposal of chemical waste such as **ERAP1-IN-3** must be conducted in accordance with all applicable federal, state, and local environmental regulations. The following steps provide a general framework for proper disposal.

Step 1: Waste Identification and Segregation

- Identify the waste as a chemical hazardous waste.
- Segregate the waste from other types of waste, such as biological or radioactive materials. If the waste is mixed, special disposal procedures will apply.

- Do not mix incompatible wastes. For example, keep oxidizers separate from flammable materials.

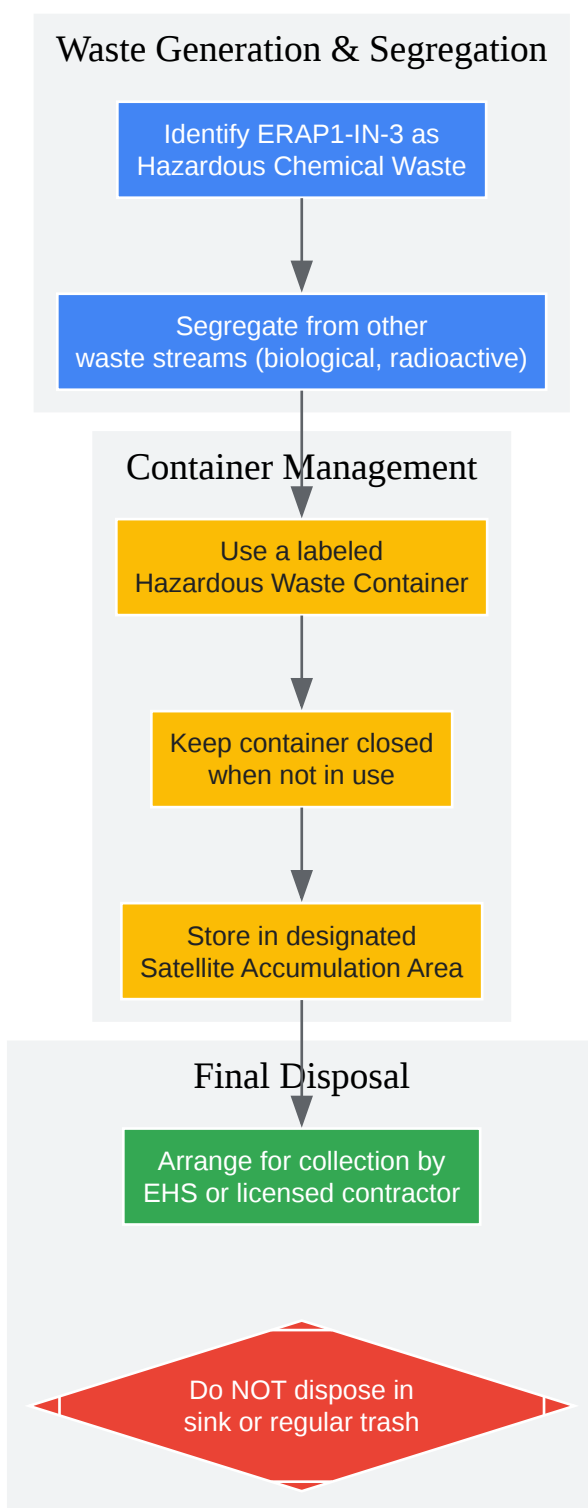
Step 2: Container Management

- Use a designated and properly labeled hazardous waste container. The label should clearly identify the contents as "Hazardous Waste" and list the chemical name (**ERAP1-IN-3**).
- The container must be kept closed at all times except when actively adding waste to prevent spills and volatilization.
- Store the waste container in a designated Chemical Waste Satellite Accumulation Area (CWSAA). This area should provide secondary containment to hold potential spills.

Step 3: Waste Collection and Disposal

- Once the waste container is full, or if the waste is no longer being generated, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
- Do not dispose of chemical waste down the drain or in the regular trash.

The following diagram illustrates the logical workflow for the proper disposal of **ERAP1-IN-3**.



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Figure 1. Logical workflow for the proper disposal of **ERAP1-IN-3**.

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References

- 1. axonmedchem.com [axonmedchem.com]
- 2. ERAP1-IN-1|865273-97-8|COA [dcchemicals.com]
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